

Fmoc-Thr(Bzl)-Cl: Structure, Synthesis, and Application Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fmoc-thr(bzl)-cl*

Cat. No.: *B13043721*

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Executive Summary

Fmoc-Thr(Bzl)-Cl is the acid chloride derivative of Fmoc-protected O-benzyl-L-threonine. Unlike the standard Fmoc-Thr(tBu)-OH used in routine Solid Phase Peptide Synthesis (SPPS), this specific derivative serves two specialized functions:

- **Hyper-Reactivity:** The acid chloride functionality (-COCl) activates the carboxy terminus far more aggressively than standard esters (OBt/OAt), enabling coupling to sterically hindered amines (e.g., N-methylated amino acids or Aib residues).
- **Orthogonal Stability:** The Benzyl (Bzl) ether protection on the threonine side chain is stable to Trifluoroacetic Acid (TFA). This allows for "semi-orthogonal" strategies where acid-labile groups (like Trt or Mmt) can be removed with dilute TFA without affecting the threonine protection, which is later removed by strong acid (HF/TFMSA) or hydrogenolysis.

Chemical Identity & Structure

Core Specifications

Property	Data
Chemical Name	9-Fluorenylmethoxycarbonyl-O-benzyl-L-threonine chloride
IUPAC Name	9H-fluoren-9-ylmethyl ((2S,3R)-3-(benzyloxy)-1-chloro-1-oxobutan-2-yl)carbamate
CAS Number	1423018-08-9 (Acid Chloride); 117872-75-0 (Parent Acid)
Chemical Formula	C ₂₆ H ₂₄ ClNO ₄
Molecular Weight	449.93 g/mol
Physical State	White to off-white crystalline solid (if isolated); often generated in situ. [1] [2] [3] [4] [5]
Solubility	Soluble in DCM, THF, Dioxane. Reacts violently with water/alcohols.

Structural Components

The molecule consists of four distinct domains:

- N-Terminus Protection:Fmoc (Fluorenylmethyloxycarbonyl).[\[6\]](#)[\[7\]](#) Base-labile (removable with piperidine).
- Chiral Backbone:L-Threonine ((2S, 3R) configuration).[\[5\]](#)
- Side Chain Protection:Benzy Ether (Bzl). Acid-stable (TFA resistant), removed by HF, HBr, or H₂/Pd.
- C-Terminus Activation:Acid Chloride (-COCl). Highly electrophilic, prone to hydrolysis.

Synthesis Protocol: In Situ Generation

Due to the hydrolytic instability of Fmoc-amino acid chlorides, commercial sourcing is rare. The standard research protocol involves synthesizing the chloride from the parent acid, Fmoc-Thr(Bzl)-OH, immediately prior to use.

Reagents Required[9][10][11][12]

- Precursor: Fmoc-Thr(Bzl)-OH (CAS: 117872-75-0).[3][6][8][9][10]
- Chlorinating Agent: Thionyl Chloride (SOCl₂) or Triphosgene (Bis(trichloromethyl) carbonate).
- Solvent: Anhydrous Dichloromethane (DCM).
- Scavenger: Dimethylformamide (DMF) - catalytic amount (Vilsmeier-Haack intermediate formation).

Step-by-Step Methodology

Caution: Perform all steps in a fume hood under inert atmosphere (N₂ or Ar).

- Dissolution: Suspend 1.0 mmol of Fmoc-Thr(Bzl)-OH in 5 mL of anhydrous DCM.
- Activation:
 - Method A (SOCl₂): Add 5.0 mmol (excess) of Thionyl Chloride.
 - Method B (Triphosgene): Add 0.34 mmol Triphosgene and 1 drop of dry DMF.
- Reflux: Heat the mixture gently to reflux (approx. 40°C) for 30–60 minutes.
 - Observation: The solution should become clear as the acid converts to the chloride.
- Evaporation: Remove solvent and excess chlorinating agent under high vacuum.
 - Critical Step: Repeat co-evaporation with fresh DCM (2x) to ensure complete removal of HCl/SO₂, which can degrade the Fmoc group or resin linkers.
- Re-constitution: Dissolve the resulting residue (**Fmoc-Thr(Bzl)-Cl**) in dry DCM or THF for immediate coupling.

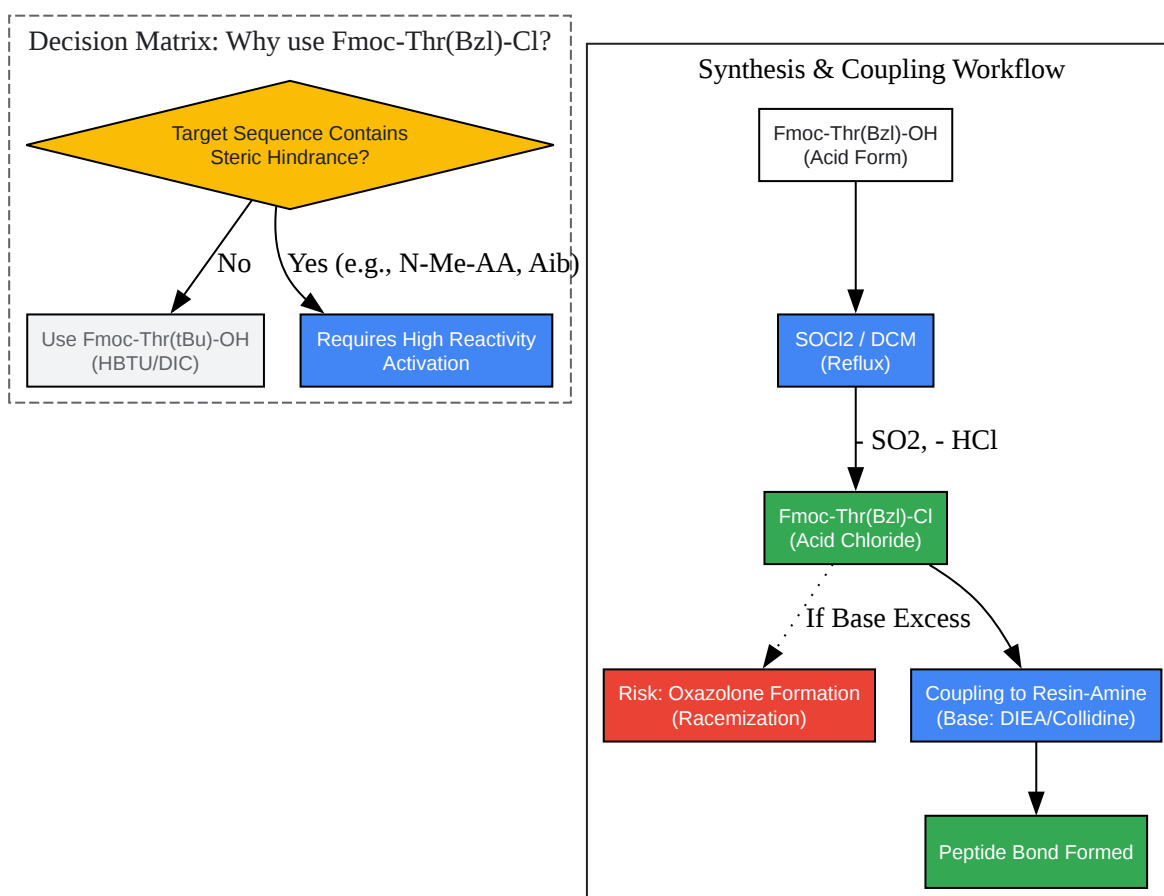
Self-Validating Quality Control

- TLC Monitoring: Convert a small aliquot to the methyl ester by reacting with MeOH. Run TLC (Hexane/EtOAc). The ester (R_f ~0.6) should be distinct from the free acid (R_f ~0.1).

- IR Spectroscopy: Look for the shift from the broad carboxylic acid peak (1710 cm^{-1}) to the sharp acid chloride carbonyl stretch ($\sim 1800\text{ cm}^{-1}$).

Application Logic & Signaling Pathway

The following diagram illustrates the decision logic for choosing **Fmoc-Thr(Bzl)-Cl** over standard active esters, and the chemical pathway for its synthesis and coupling.



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Caption: Decision logic for selecting acid chloride activation and the subsequent chemical workflow, highlighting the critical racemization risk pathway.

Handling, Stability, and Troubleshooting

Moisture Sensitivity

Acid chlorides are extremely hygroscopic. Exposure to atmospheric moisture hydrolyzes the chloride back to the carboxylic acid (Fmoc-Thr(Bzl)-OH) and generates HCl.

- Storage: If isolation is necessary, store under Argon at -20°C.
- Handling: Use Schlenk lines or sealed vials.

Racemization (The Oxazolone Risk)

Fmoc-amino acid chlorides are prone to racemization via oxazolone formation, particularly in the presence of tertiary amines (DIEA, TEA).

- Mechanism: The base abstracts the alpha-proton, leading to ring closure (oxazolone) which enolizes and racemizes.
- Mitigation Strategy:
 - Weak Bases: Use Collidine (TMP) or N-methylmorpholine (NMM) instead of DIEA.
 - "Base-Free" Coupling: For very reactive amines, coupling can sometimes proceed in DCM without exogenous base, utilizing the HCl generated to form the amine salt (though this slows kinetics).
 - Capture: Use KOBt (Potassium salt of HOBT) to convert the chloride in situ to an OBt ester if the chloride proves too unstable, though this negates the reactivity advantage.

Comparison of Threonine Protection

Feature	Fmoc-Thr(tBu)-OH	Fmoc-Thr(Bzl)-OH
Standard Usage	95% of Fmoc SPPS	Specialized / Hybrid Synthesis
TFA Stability	Labile (Removed in cleavage)	Stable (Survives cleavage)
Removal Condition	95% TFA	HF, TFMSA, or H ₂ /Pd
Primary Utility	Standard Peptides	Phosphopeptides, Glycopeptides, or Side-chain modification strategies

References

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- To cite this document: BenchChem. [Fmoc-Thr(Bzl)-Cl: Structure, Synthesis, and Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13043721/docs#fmoc-thr-bzl-cl-structure-synthesis-and-application-guide\]](https://www.benchchem.com/product/b13043721/docs#fmoc-thr-bzl-cl-structure-synthesis-and-application-guide)

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